

P2X7-IN-2 solubility and stock solution preparation

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Compound of Interest

Compound Name: P2X7-IN-2

Cat. No.: B15613439

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P2X7-IN-2 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stock solution preparation of **P2X7-IN-2**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **P2X7-IN-2**?

A1: The recommended solvent for preparing stock solutions of **P2X7-IN-2** is dimethyl sulfoxide (DMSO). For the related trifluoroacetate salt, **P2X7-IN-2** TFA, solubility in DMSO has been reported as high as 100 mg/mL (182.00 mM), which may require warming to 60°C and sonication to fully dissolve.

Q2: What are the recommended storage conditions for **P2X7-IN-2** stock solutions?

A2: **P2X7-IN-2** stock solutions should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1] To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.

Q3: Can I dissolve **P2X7-IN-2** directly in aqueous buffers like PBS?

A3: Direct dissolution of **P2X7-IN-2** in aqueous buffers is not recommended due to its limited aqueous solubility.^[2] A concentrated stock solution should first be prepared in DMSO and then serially diluted into the aqueous experimental buffer to the final desired concentration.

Q4: What is the maximum recommended final concentration of DMSO in my in vitro or in vivo experiments?

A4: The final concentration of DMSO should be kept to a minimum, typically less than 0.5%, as DMSO can have its own biological effects. For in vivo experiments, the final DMSO concentration is often kept below 5%.^[3] It is crucial to include a vehicle control group in your experiments with the same final concentration of DMSO as the treatment groups.

Q5: My **P2X7-IN-2** solution appears to have precipitated. What should I do?

A5: If you observe precipitation, you can try to redissolve the compound by gentle warming of the solution (e.g., in a 37°C water bath) or by sonication.^[3] If the precipitate does not dissolve, it is recommended to prepare a fresh stock solution.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Insufficient solvent volume or low temperature.	Increase the solvent volume to decrease the concentration. Gentle warming and sonication can also aid in dissolution. For highly concentrated solutions, warming to 60°C may be necessary.
Precipitation upon dilution in aqueous buffer	The compound's solubility limit in the aqueous buffer has been exceeded.	Reduce the final concentration of P2X7-IN-2 in the aqueous buffer. Consider using a vehicle with co-solvents such as PEG300 or Tween-80 for in vivo studies to improve solubility.
Inconsistent experimental results	Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	Prepare fresh stock solutions for each experiment. ^[2] Aliquot stock solutions after preparation to minimize freeze-thaw cycles. Ensure the stock solution is stored at the recommended temperature (-20°C or -80°C) and protected from light.
Unexpected biological effects	High final concentration of DMSO in the assay.	Ensure the final DMSO concentration is as low as possible and consistent across all wells, including vehicle controls. Perform a DMSO toxicity test on your specific cell line or model system.

Quantitative Data Summary

The following table summarizes the known solubility and storage information for **P2X7-IN-2** and its TFA salt.

Parameter	P2X7-IN-2	P2X7-IN-2 TFA
Recommended Solvent	DMSO	DMSO
Reported Solubility	≥ 2.5 mg/mL (6.63 mM) in 10% DMSO/90% Corn Oil. ^[1] ≥ 2.5 mg/mL (6.63 mM) in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. ^[1]	100 mg/mL (182.00 mM) in DMSO (with warming and sonication).
Stock Solution Storage	-20°C (1 month) or -80°C (6 months). ^[1]	-20°C (1 month) or -80°C (6 months).

Experimental Protocols

Detailed Protocol for Preparation of a 10 mM P2X7-IN-2 Stock Solution in DMSO

Materials:

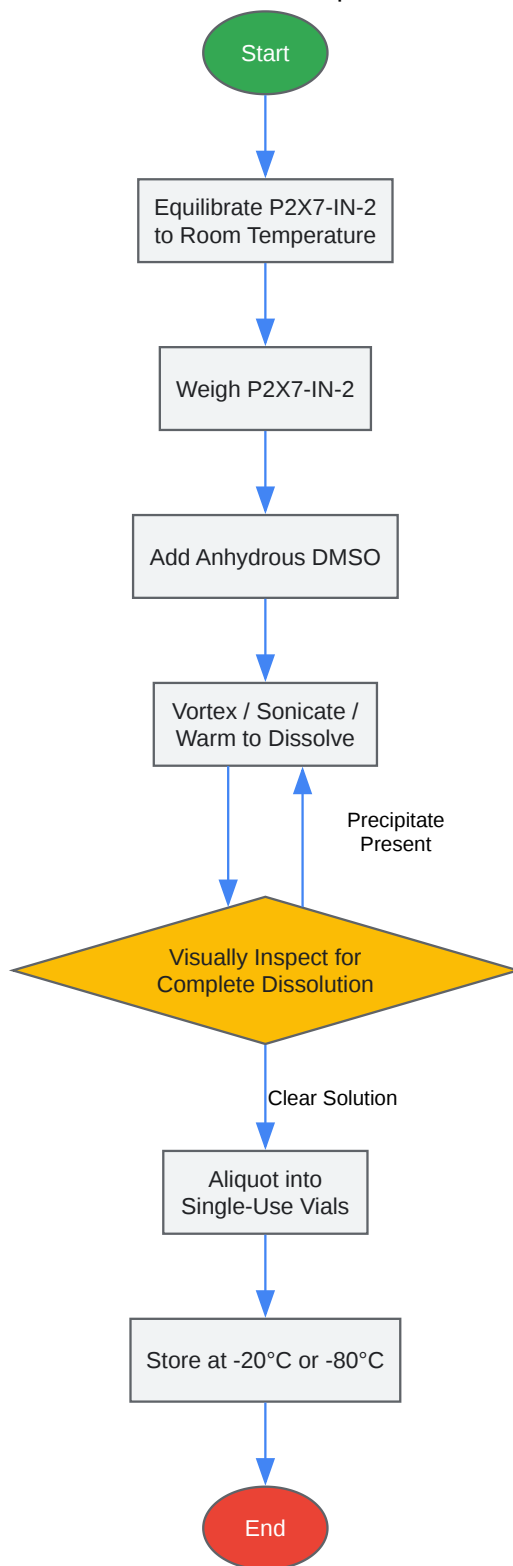
- **P2X7-IN-2** (Molecular Weight: check the value provided by the supplier)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator or water bath

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **P2X7-IN-2** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **P2X7-IN-2** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution of a compound with a molecular weight of 450.5 g/mol , you would weigh 4.505 mg.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **P2X7-IN-2** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the compound is not fully dissolved, sonicate the solution for 5-10 minutes or gently warm it in a 37°C water bath until the solution is clear. Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquoting:** Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber cryovials. This will minimize the number of freeze-thaw cycles and protect the compound from light.
- **Storage:** Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]
- **Preparation of Working Solution:** On the day of the experiment, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the final desired concentration in your cell culture medium or experimental buffer. Ensure the final DMSO concentration is below the tolerance level for your experimental system.

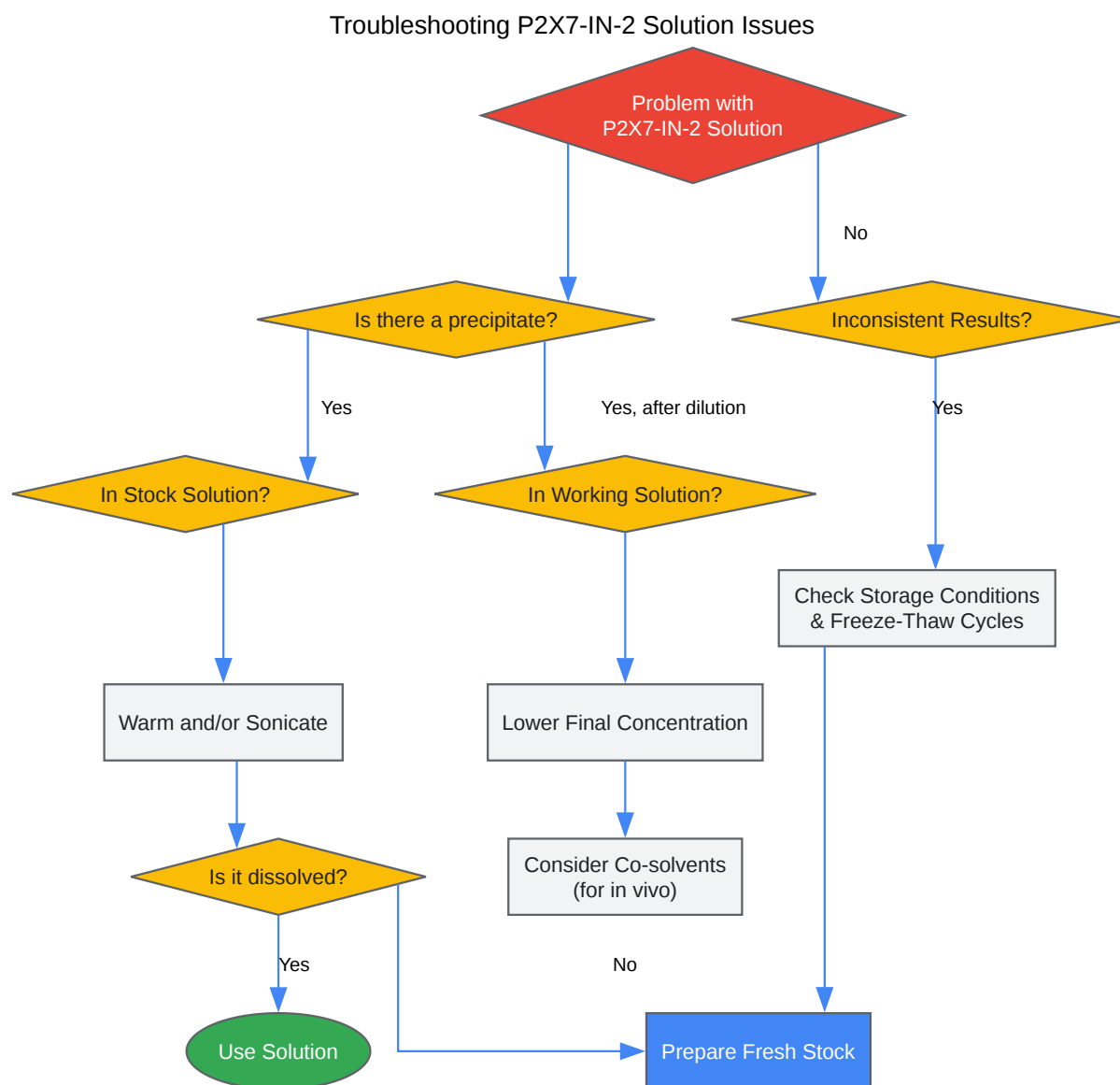
Visualizations

P2X7-IN-2 Stock Solution Preparation Workflow



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Caption: Workflow for **P2X7-IN-2** stock solution preparation.



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Caption: Decision tree for troubleshooting **P2X7-IN-2** solution issues.

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References

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